

# Application Note: Spectroscopic Analysis of p-Tolyl Salicylate Photoproducts

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## Compound of Interest

Compound Name: *p*-Tolyl salicylate

CAS No.: 607-88-5

Cat. No.: B1205978

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## Abstract

This application note provides a comprehensive guide for the spectroscopic analysis of the photoproducts of **p-Tolyl Salicylate**. Upon exposure to ultraviolet radiation, **p-Tolyl Salicylate** undergoes a Photo-Fries rearrangement, yielding substituted hydroxybenzophenones as primary products. Understanding the photochemical stability and transformation of this compound is critical in fields ranging from polymer science to pharmaceutical development, where salicylate derivatives are often employed. This document outlines detailed protocols for the characterization of these photoproducts using Ultraviolet-Visible (UV-Vis) Spectroscopy, Fourier-Transform Infrared (FTIR) Spectroscopy, Nuclear Magnetic Resonance (NMR) Spectroscopy, and Mass Spectrometry (MS). The methodologies are designed for researchers, scientists, and drug development professionals, providing not only step-by-step instructions but also the scientific rationale behind the experimental choices to ensure data integrity and reproducibility.

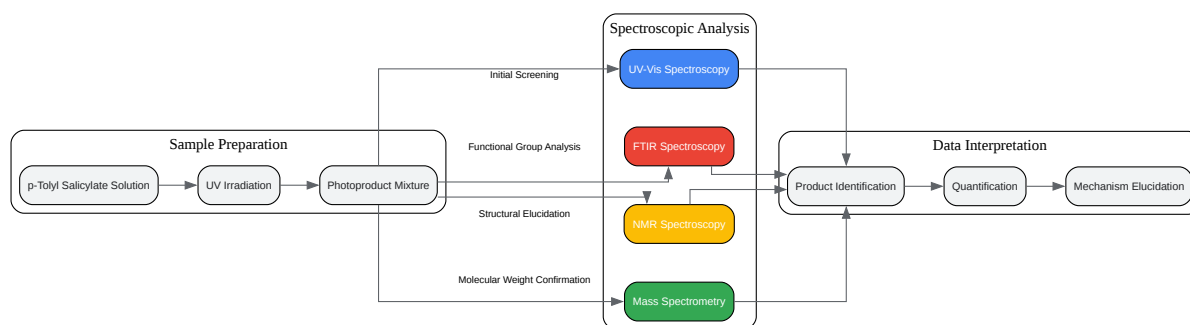
## Introduction: The Photochemistry of p-Tolyl Salicylate

**p-Tolyl salicylate** is an aromatic ester that exhibits significant photochemical activity. When subjected to UV radiation, it primarily undergoes a Photo-Fries rearrangement, a process that involves the intramolecular migration of an acyl group from a phenolic ester to the aryl ring.[1][2] This rearrangement is a radical-mediated process that can lead to the formation of ortho and para substituted hydroxybenzophenones.[1][3] The specific isomers formed and their relative yields can be influenced by factors such as the solvent and the wavelength of UV light used.

The primary photoproducts expected from the Photo-Fries rearrangement of **p-tolyl salicylate** are 2-hydroxy-4'-methylbenzophenone and 4-hydroxy-4'-methylbenzophenone. The identification and quantification of these products are crucial for evaluating the photostability of materials containing **p-tolyl salicylate** and for understanding the mechanisms of photodegradation.

## Experimental Workflow Overview

The comprehensive analysis of **p-tolyl salicylate** photoproducts necessitates a multi-faceted spectroscopic approach. Each technique provides unique structural information, and their combined application allows for unambiguous identification and characterization.



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Figure 1: A schematic overview of the experimental workflow for the spectroscopic analysis of **p-tolyl salicylate** photoproducts.

## Photochemical Reaction Protocol

Objective: To generate the photoproducts of **p-tolyl salicylate** via UV irradiation for subsequent spectroscopic analysis.

Materials:

- **p-Tolyl Salicylate** (CAS 607-88-5)[4][5][6]
- Spectroscopic grade solvent (e.g., acetonitrile or ethanol)
- Quartz photoreactor or cuvettes
- UV lamp (e.g., medium-pressure mercury lamp with appropriate filters)

- Nitrogen gas for deoxygenation (optional but recommended)

#### Protocol:

- **Solution Preparation:** Prepare a solution of **p-tolyl salicylate** in the chosen solvent at a concentration of approximately 1 mg/mL. The choice of solvent is critical as it can influence the reaction pathway and product distribution.<sup>[1]</sup> Acetonitrile is a common choice due to its UV transparency and relative inertness.
- **Deoxygenation:** To minimize side reactions with oxygen, it is advisable to deoxygenate the solution by bubbling with nitrogen gas for 15-20 minutes prior to irradiation.
- **UV Irradiation:** Transfer the solution to a quartz photoreactor or cuvette. Irradiate the solution with a UV source. A medium-pressure mercury lamp is suitable, and filters can be used to select specific wavelength ranges to potentially control the product distribution. The irradiation time will depend on the lamp intensity and the desired conversion. Monitor the reaction progress by periodically taking aliquots for UV-Vis analysis.
- **Sample Collection:** After the desired irradiation period, collect the photoproduct mixture for detailed spectroscopic characterization. It is also recommended to analyze a non-irradiated sample of **p-tolyl salicylate** as a control.

## UV-Visible Spectroscopy Protocol

**Objective:** To monitor the photochemical reaction and characterize the electronic transitions of the photoproducts.

**Rationale:** The formation of hydroxybenzophenones from **p-tolyl salicylate** results in a significant change in the UV-Vis absorption spectrum. Benzophenone and its hydroxylated derivatives exhibit characteristic absorption bands that can be used for their identification and quantification.<sup>[7][8][9][10]</sup>

#### Instrumentation:

- Dual-beam UV-Vis spectrophotometer

#### Protocol:

- Sample Preparation: Dilute the irradiated and non-irradiated sample solutions to a concentration suitable for UV-Vis analysis (typically in the range of 1-10 µg/mL) using the same solvent as in the reaction.
- Spectral Acquisition: Record the UV-Vis spectra of the samples from 200 to 400 nm, using the pure solvent as a blank.
- Data Analysis:
  - Compare the spectrum of the irradiated sample to the non-irradiated control. The disappearance of the **p-tolyl salicylate** absorption bands and the appearance of new bands are indicative of the photochemical reaction.
  - The formation of benzophenone-type structures is characterized by absorption maxima in the range of 250-290 nm and a weaker  $n \rightarrow \pi^*$  transition at longer wavelengths (around 330-380 nm).<sup>[7][9][10]</sup> The exact position of these bands is influenced by substitution and solvent polarity.<sup>[9][10][11]</sup>

| Compound             | Expected $\lambda_{\text{max}}$ (nm) | Transition Type                             |
|----------------------|--------------------------------------|---------------------------------------------|
| p-Tolyl Salicylate   | ~240, ~310                           | $\pi \rightarrow \pi$                       |
| Benzophenone         | ~250                                 | $\pi \rightarrow \pi$                       |
| Hydroxybenzophenones | 260-290, 330-380                     | $\pi \rightarrow \pi$ , $n \rightarrow \pi$ |

Table 1: Expected UV-Vis absorption maxima for **p-tolyl salicylate** and its potential photoproducts.

## Fourier-Transform Infrared (FTIR) Spectroscopy Protocol

Objective: To identify the functional groups present in the photoproducts.

Rationale: The Photo-Fries rearrangement converts an ester into a ketone and a phenol. This functional group transformation is readily detectable by FTIR spectroscopy.

## Instrumentation:

- FTIR spectrometer with an appropriate sampling accessory (e.g., ATR or solution cell)

## Protocol:

- Sample Preparation: For the irradiated sample, evaporate the solvent to obtain a solid or oily residue of the photoproduct mixture. The non-irradiated **p-tolyl salicylate** should be analyzed as a reference.
- Spectral Acquisition: Record the FTIR spectra of the samples in the range of 4000-400  $\text{cm}^{-1}$ .
- Data Analysis:
  - In the spectrum of the starting material (**p-tolyl salicylate**), look for the characteristic ester carbonyl ( $\text{C}=\text{O}$ ) stretching vibration around 1730-1715  $\text{cm}^{-1}$ .
  - In the spectrum of the photoproduct mixture, the appearance of a new carbonyl stretching band at a lower frequency (around 1650-1630  $\text{cm}^{-1}$ ) is indicative of the formation of a conjugated ketone (benzophenone).[\[12\]](#)[\[13\]](#)
  - The formation of a hydroxyl group will be evident by the appearance of a broad O-H stretching band in the region of 3500-3200  $\text{cm}^{-1}$ .

| Functional Group                         | Starting Material (p-Tolyl Salicylate) | Photoproducts (Hydroxybenzophenones) |
|------------------------------------------|----------------------------------------|--------------------------------------|
| Carbonyl ( $\text{C}=\text{O}$ ) Stretch | ~1720 $\text{cm}^{-1}$ (Ester)         | ~1640 $\text{cm}^{-1}$ (Ketone)      |
| Hydroxyl (O-H) Stretch                   | Absent                                 | ~3300 $\text{cm}^{-1}$ (Broad)       |

Table 2: Key FTIR vibrational frequencies for the analysis of **p-tolyl salicylate** photoproducts.

## Nuclear Magnetic Resonance (NMR) Spectroscopy Protocol

Objective: To obtain detailed structural information for the unambiguous identification of the photoproduct isomers.

Rationale:  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectroscopy provide precise information about the chemical environment of each proton and carbon atom in a molecule, allowing for the definitive structural elucidation of the isomeric hydroxybenzophenone products.

Instrumentation:

- High-resolution NMR spectrometer (e.g., 400 MHz or higher)

Protocol:

- Sample Preparation: Dissolve the dried photoproduct mixture and the non-irradiated starting material in a suitable deuterated solvent (e.g.,  $\text{CDCl}_3$  or  $\text{DMSO-d}_6$ ).
- Spectral Acquisition: Acquire  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectra for all samples. Additional 2D NMR experiments such as COSY and HMQC can be performed for more complex mixtures.
- Data Analysis:
  - $^1\text{H}$  NMR:
    - The disappearance of the salicylate proton signals and the appearance of new aromatic signals are expected.
    - The formation of a hydroxyl group will result in a new, often broad, signal in the downfield region (typically 5-12 ppm).
    - The chemical shifts and coupling patterns of the aromatic protons will be indicative of the substitution pattern on the benzene rings.
  - $^{13}\text{C}$  NMR:
    - The ester carbonyl carbon signal in the starting material (around 165 ppm) will be replaced by a ketone carbonyl carbon signal in the photoproducts (around 190-200 ppm).

- The chemical shifts of the aromatic carbons will change significantly due to the rearrangement.

| Proton/Carbon             | p-Tolyl Salicylate (Approx. ppm) | Hydroxybenzophenone Photoproducts (Approx. ppm) |
|---------------------------|----------------------------------|-------------------------------------------------|
| <sup>1</sup> H NMR        |                                  |                                                 |
| Methyl (CH <sub>3</sub> ) | ~2.3                             | ~2.4                                            |
| Aromatic (Ar-H)           | 6.8 - 8.0                        | 6.5 - 7.8                                       |
| Hydroxyl (OH)             | ~10.8 (Salicylate OH)            | 5-12 (Phenolic OH)                              |
| <sup>13</sup> C NMR       |                                  |                                                 |
| Methyl (CH <sub>3</sub> ) | ~21                              | ~21                                             |
| Aromatic (Ar-C)           | 115 - 160                        | 115 - 165                                       |
| Carbonyl (C=O)            | ~165 (Ester)                     | ~198 (Ketone)                                   |

Table 3: Characteristic <sup>1</sup>H and <sup>13</sup>C NMR chemical shifts for **p-tolyl salicylate** and its photoproducts.

## Mass Spectrometry (MS) Protocol

Objective: To determine the molecular weight of the photoproducts and confirm their identity.

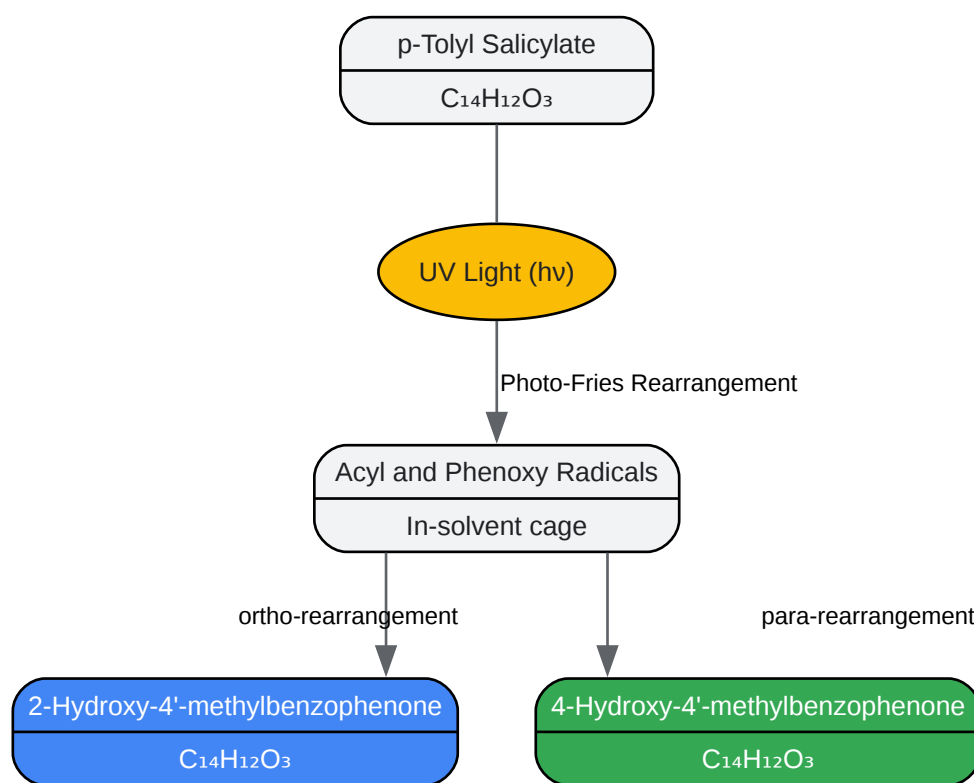
Rationale: Mass spectrometry provides the molecular weight of the components in the photoproduct mixture, confirming that the rearrangement is an intramolecular process and that the products are isomers of the starting material.

Instrumentation:

- Mass spectrometer with a suitable ionization source (e.g., ESI or APCI) coupled to a separation technique like Liquid Chromatography (LC).

Protocol:

- Sample Preparation: Prepare a dilute solution of the photoproduct mixture in a solvent compatible with the LC-MS system (e.g., acetonitrile/water).
- LC-MS Analysis: Inject the sample into the LC-MS system. The liquid chromatography step will separate the components of the mixture before they enter the mass spectrometer.
- Data Analysis:
  - Determine the molecular weight of the parent ion for each component. The photoproducts should have the same molecular weight as the starting **p-tolyl salicylate** ( $C_{14}H_{12}O_3$ , MW = 228.25 g/mol ).<sup>[5]</sup>
  - Analyze the fragmentation patterns to further confirm the structure of the isomers.



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Figure 2: The Photo-Fries rearrangement of **p-tolyl salicylate** leading to isomeric hydroxybenzophenone products.

## Conclusion

The spectroscopic analysis of **p-tolyl salicylate** photoproducts requires a synergistic approach, leveraging the strengths of multiple analytical techniques. UV-Vis spectroscopy is ideal for monitoring the reaction kinetics, while FTIR provides a rapid assessment of the functional group transformations. For unambiguous structural elucidation of the isomeric photoproducts, high-resolution NMR spectroscopy is indispensable. Finally, mass spectrometry confirms the molecular weights of the products, reinforcing the isomeric nature of the rearrangement. By following the detailed protocols and understanding the underlying scientific principles outlined in this application note, researchers can confidently identify and characterize the photoproducts of **p-tolyl salicylate**, contributing to a deeper understanding of its photochemical behavior in various applications.

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